

trans-3-(3-Pyridyl)acrylic acid antiviral activity tobacco mosaic virus

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: trans-3-(3-Pyridyl)acrylic acid

CAS No.: 19337-97-4

Cat. No.: S1533719

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Compound Profile and Antiviral Activity

trans-3-(3-Pyridyl)acrylic acid (CAS 19337-97-4) is a trans-3-aryl acrylic acid derivative. It has been reported to exhibit **antiviral activity against the Tobacco Mosaic Virus (TMV)** [1] [2]. The table below summarizes its key chemical characteristics:

Property	Description
CAS Number	19337-97-4 [1] [3] [4]
Molecular Formula	C ₈ H ₇ NO ₂ [1] [4]
Molecular Weight	149.15 g/mol [1]
Purity	> 99% [1] [4]
Appearance	White to off-white solid [1]
Melting Point	232-235 °C (decomposition) [4]

General Protocols for Anti-TMV Activity Evaluation

While a specific protocol for **trans-3-(3-Pyridyl)acrylic acid** was not found, researchers typically evaluate anti-TMV activity using a combination of in vitro and in vivo assays. The following workflows are standard in the field.

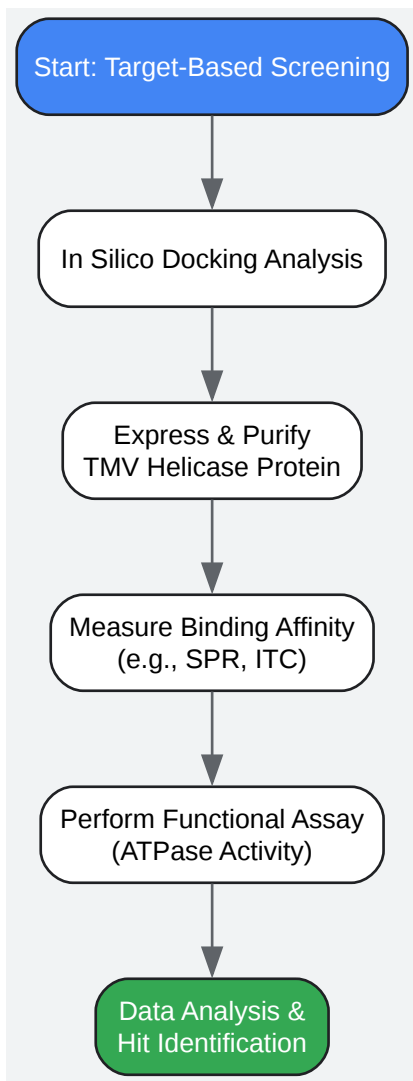
In Vitro Assays: Targeting Viral Replication Proteins

A common approach is to screen compounds for their ability to inhibit key viral proteins, such as the **Tobacco Mosaic Virus helicase (TMV-Hel)**, which is essential for viral replication [5].

Protocol: Screening for TMV-Hel Inhibition

- **Protein Expression and Purification:** Express and purify the recombinant TMV-Hel protein in a system like *E. coli* [5].
- **Molecular Docking:** Perform computational docking studies to predict the binding affinity and interaction between **trans-3-(3-Pyridyl)acrylic acid** and the active site of TMV-Hel. This helps identify potential key residues for binding [5].
- **Binding Affinity Measurement:** Use techniques like surface plasmon resonance (SPR) or isothermal titration calorimetry (ITC) to experimentally determine the binding constant (K_d) between the compound and the TMV-Hel protein [5].
- **ATPase Activity Assay:** Measure the compound's effect on the ATP hydrolysis activity of TMV-Hel, as this activity is crucial for its function in viral replication [5].

The following diagram illustrates the logical workflow for this target-based screening approach:



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In Vivo Assays: Whole-Plant Efficacy Models

To confirm activity in a biological system, whole-plant models are used. A modern, high-throughput method is the **TMV-GFP vector system** in *Nicotiana benthamiana* [6].

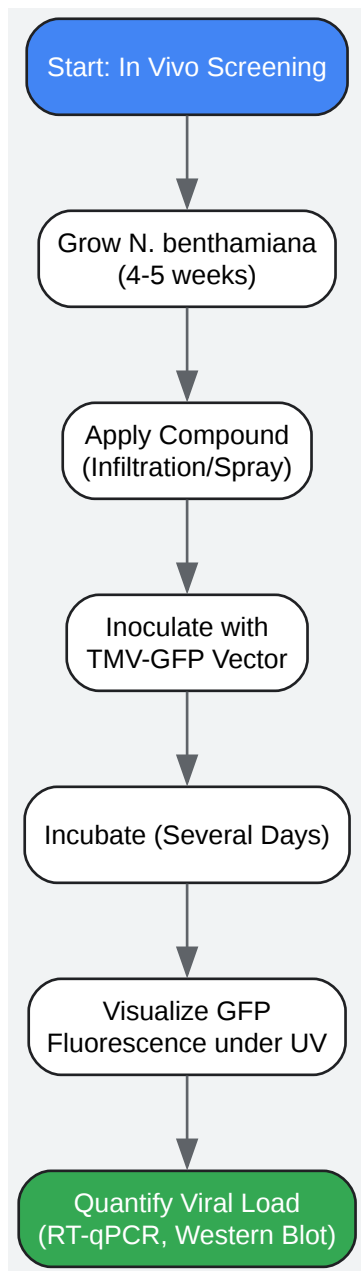
Protocol: TMV-GFP-Based Screening in *N. benthamiana*

- **Plant Growth:** Grow *N. benthamiana* plants under controlled conditions for 4-5 weeks [6].
- **Compound Application:** Pre-treat plants with the candidate compound, **trans-3-(3-Pyridyl)acrylic acid**, which can be delivered via leaf infiltration or spraying.
- **Virus Inoculation:** Inoculate the treated plants with a modified TMV that carries the Green Fluorescent Protein (GFP) gene. This is often done using **Agrobacterium-mediated transient**

expression [6].

- **Incubation and Detection:** Allow the virus to replicate for several days. The antiviral effect is easily evaluated by **visualizing GFP fluorescence** with a UV lamp. A reduction in fluorescence intensity in treated plants compared to controls indicates successful inhibition of viral replication [6].
- **Validation:** Further validate positive hits by quantifying viral RNA levels through RT-qPCR or by performing a western blot to detect viral coat protein levels.

The workflow for this plant-based assay is outlined below:



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Comparative Anti-TMV Agents

For context, the table below lists other compounds with reported anti-TMV activity, which are often used as positive controls or benchmarks in research. The activity of **trans-3-(3-Pyridyl)acrylic acid** can be compared against these agents.

Compound Name	Reported Activity / Mechanism	Reference
trans-3-(3-Pyridyl)acrylic acid	Shows antiviral activity against TMV (specific mechanism not detailed) [1].	[1]
Ribavirin	Binds directly to TMV helicase (TMV-Hel) and inhibits its expression. Exhibited the highest binding affinity in one study [5].	[5]
Ningnanmycin (NNM)	Common commercial antimicrobial; inhibits TMV coat protein polymerization and assembly [5].	[5]
7-Deoxy-trans-dihydronarciclasine	Significant inhibition of TMV (IC ₅₀ value of 1.80 μM) [7].	[7]
Luotonin A	Shows good antiviral activity against TMV; also inhibits topoisomerase [7].	[7]

Handling and Safety Information

For laboratory personnel:

Aspect	Guideline
Storage	Store as a solid at -20°C for long-term stability (3 years) or at 4°C for 2 years [1].
Solubility	Soluble in DMSO (20 mg/mL, ~134 mM) [1].

Aspect	Guideline
Hazard Classification	Classified as causing Eye Irritation (Cat. 2) and Skin Irritation (Cat. 2) . May cause respiratory organ toxicity as a target organ [4].
Personal Protective Equipment (PPE)	Wear gloves, eyeshields, and an N95-type dust mask [4].

Conclusion and Research Outlook

trans-3-(3-Pyridyl)acrylic acid is a promising compound with documented anti-TMV activity [1]. To advance its development as an antiviral agent, future research should focus on:

- **Mechanism of Action Studies:** Elucidate its specific molecular target within the TMV replication cycle (e.g., helicase, coat protein, or movement protein).
- **Dose-Response Characterization:** Determine the half-maximal inhibitory concentration (IC₅₀) and effective concentration in planta.
- **Field Efficacy Trials:** Evaluate its performance and potential phytotoxicity under real-world agricultural conditions.

The established protocols for TMV-Hel screening and the TMV-GFP system provide robust and ready-to-adapt methodologies for these further investigations.

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